

An In-Depth Technical Guide to (tert-Butyldimethylsilyloxy)malononitrile: Chemical Properties and Stability

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Compound of Interest

Compound Name: (tert-Butyldimethylsilyloxy)malononitrile

Cat. No.: B1278622

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(tert-Butyldimethylsilyloxy)malononitrile, also known by its synonyms (tert-Butyldimethylsilyloxy)propanedinitrile and MAC-TBS Reagent, is a versatile organosilicon compound with significant applications in organic synthesis.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, stability, and handling protocols, tailored for researchers and professionals in the field of drug development and chemical science.

Chemical and Physical Properties

(tert-Butyldimethylsilyloxy)malononitrile is a clear liquid that can range in color from white to yellow to green.^{[1][2]} It is classified as a monoalkoxysilane and is noted for its utility as a laboratory reagent.^{[1][2]} The key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	128302-78-3	[1][3]
Molecular Formula	C ₉ H ₁₆ N ₂ OSi	[1]
Molecular Weight	196.33 g/mol	[1]
Appearance	White to Yellow to Green clear liquid	[1]
Purity (by GC)	>93.0%	[1][2]
Boiling Point	220.4 ± 30.0 °C (Predicted)	[4]
Density	0.951 ± 0.06 g/cm ³ (Predicted)	[4]
Refractive Index	1.4290 to 1.4330	[4]
Flash Point	87 °C	[2]

Stability and Reactivity

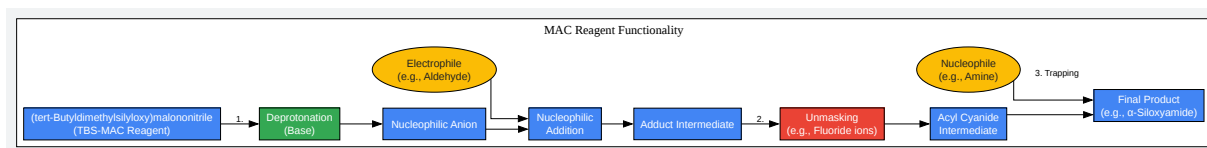
Stability: The compound is stable under normal storage conditions.[3] The tert-butyldimethylsilyl (TBS) protecting group confers significant stability to the otherwise unstable hydroxymalononitrile intermediate, allowing the reagent to be isolated, stored, and utilized effectively in synthesis.[5] The hydrolytic stability of the tert-butyldimethylsilyloxy group is approximately 10,000 times greater than that of a trimethylsilyl (TMS) ether.[6]

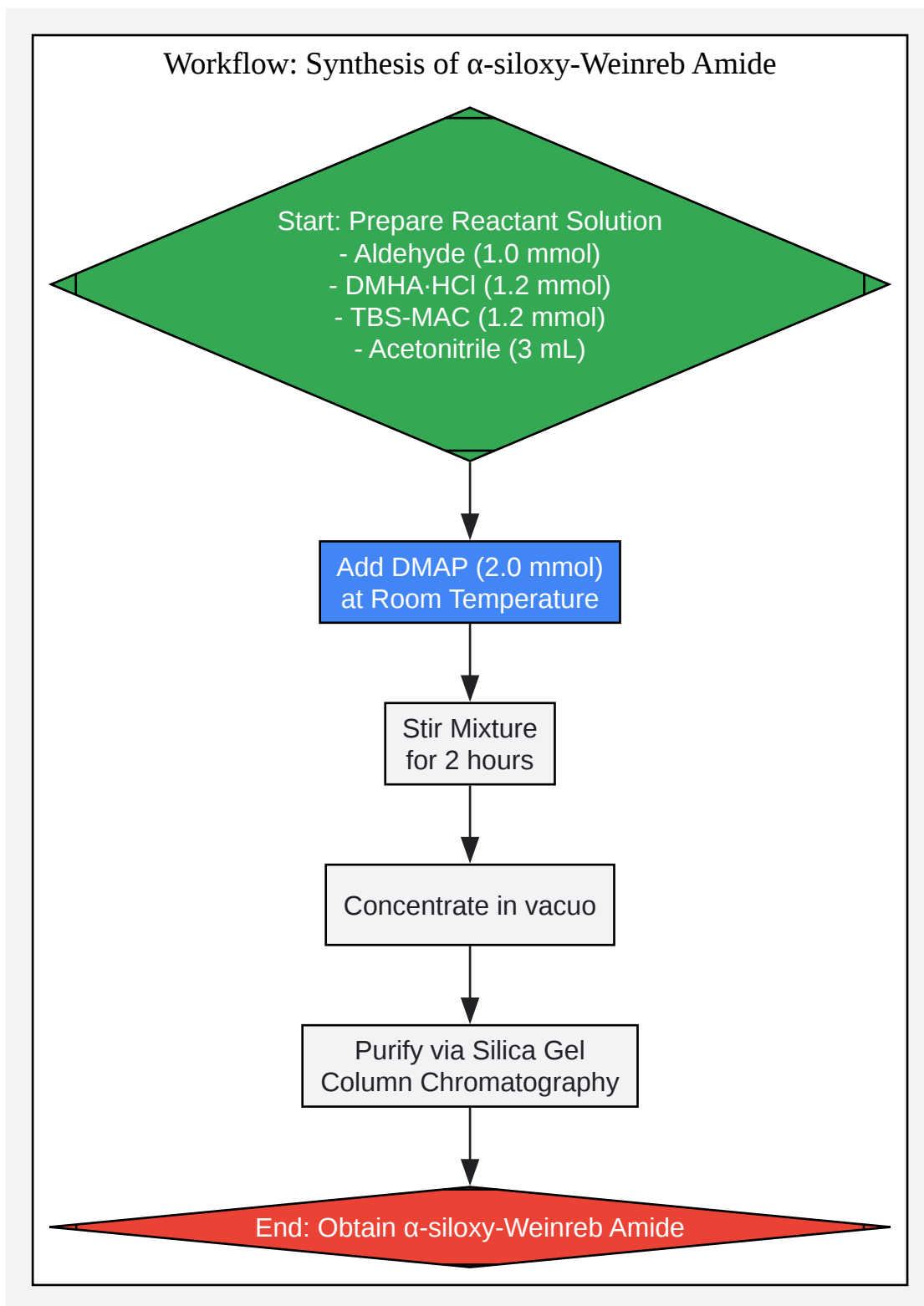
Reactivity and Storage: While stable, specific conditions must be avoided to prevent degradation and hazardous reactions. It is crucial to store the compound in a refrigerator, under an inert gas, and in a tightly sealed container.[3] It should also be stored locked up in a well-ventilated place.[3][7][8] For solutions, it is recommended to store them in separate packages at -80°C for use within 6 months, or at -20°C for use within 1 month to avoid degradation from repeated freeze-thaw cycles.[9]

Condition/Material	To Avoid	Source(s)
Conditions	Heat, electrical sparks, open flames, exposure to air	[3]
Incompatible Materials	Oxidizing agents, strong acids, strong bases, strong reducing agents	[3][7]
Hazardous Decomposition	Carbon monoxide, Carbon dioxide, Nitrogen oxides	[3]

Role as a Masked Acyl Cyanide (MAC) Reagent

(tert-Butyldimethylsilyloxy)malononitrile is a prominent example of a Masked Acyl Cyanide (MAC) reagent.[5] MAC reagents function as acyl anion equivalents, enabling a reversal of the typical polarity of a carbonyl group.[5] The tert-butyldimethylsilyl (TBS) group acts as a "mask" or protecting group.[5] Deprotonation of the acidic methine hydrogen creates a nucleophilic anion that can react with electrophiles.[5] The TBS group is then removed ("unmasked"), typically with a fluoride source or under acidic conditions, to generate an acyl cyanide intermediate that can be trapped by a nucleophile.[5] This process allows for the one-pot synthesis of diverse products.[5]





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